

# commercial suppliers of (2-Methyloxazol-5-yl)methanol

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## Compound of Interest

Compound Name: (2-Methyloxazol-5-yl)methanol

Cat. No.: B1418426

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An In-depth Technical Guide to the Commercial Sourcing of **(2-Methyloxazol-5-yl)methanol** for Scientific Research

## Authored by a Senior Application Scientist

This guide provides researchers, chemists, and drug development professionals with a comprehensive overview of **(2-Methyloxazol-5-yl)methanol** (CAS No. 1065073-48-4), a key heterocyclic building block. We will delve into its chemical properties, commercial availability, quality considerations, and practical applications, with a focus on ensuring scientific integrity and procedural reliability in your research endeavors.

## Introduction: The Significance of (2-Methyloxazol-5-yl)methanol in Medicinal Chemistry

**(2-Methyloxazol-5-yl)methanol** is a valuable heterocyclic compound featuring a substituted oxazole ring. The oxazole motif is a cornerstone in medicinal chemistry, appearing in numerous pharmacologically active molecules due to its ability to engage in hydrogen bonding and act as a bioisosteric replacement for other functional groups. The primary alcohol functionality of **(2-Methyloxazol-5-yl)methanol** makes it a versatile synthon, allowing for straightforward chemical modifications and incorporation into larger, more complex molecular scaffolds. Its application is particularly relevant in the synthesis of novel therapeutic agents, where precise molecular architecture is paramount for achieving desired biological activity and drug-like properties.<sup>[1][2]</sup>

## Physicochemical Properties and Structural Data

A thorough understanding of a reagent's physical and chemical properties is fundamental to its effective use in experimental design. Key data for **(2-Methyloxazol-5-yl)methanol** are summarized below.

Property	Value	Source(s)
CAS Number	1065073-48-4	<a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a>
Molecular Formula	C <sub>5</sub> H <sub>7</sub> NO <sub>2</sub>	<a href="#">[3]</a> <a href="#">[5]</a>
Molecular Weight	113.11 g/mol	<a href="#">[3]</a> <a href="#">[5]</a>
Appearance	Liquid	<a href="#">[3]</a>
Purity	Typically ≥97%	<a href="#">[3]</a>
InChI Key	RLZPINFKUMSNAK-UHFFFAOYSA-N	<a href="#">[3]</a>

## Commercial Availability and Supplier Analysis

The accessibility of high-purity **(2-Methyloxazol-5-yl)methanol** is critical for reproducible research. Several reputable chemical suppliers offer this compound, though catalog availability and stock levels may vary. When selecting a supplier, researchers should prioritize vendors that provide comprehensive analytical data, such as a Certificate of Analysis (CoA), to validate the purity and identity of the material.

Supplier	Brand/Distributor	Purity	Available Quantities	Notes
CymitQuimica	Fluorochem	97%	100mg, 250mg, 1g, 5g	Products are intended for laboratory use only. <a href="#">[3]</a>
Parchem	N/A	N/A	Bulk and specialty quantities	A worldwide supplier of specialty chemicals. <a href="#">[4]</a>
Sunway Pharm Ltd	N/A	N/A	Inquire	Provides analytical data like CoA and NMR upon request. <a href="#">[5]</a>
BLD Pharm	N/A	N/A	Inquire	Offers documentation including NMR, HPLC, and LC-MS. <a href="#">[6]</a> <a href="#">[7]</a>

Note: Availability and specifications are subject to change. It is recommended to contact suppliers directly for the most current information.

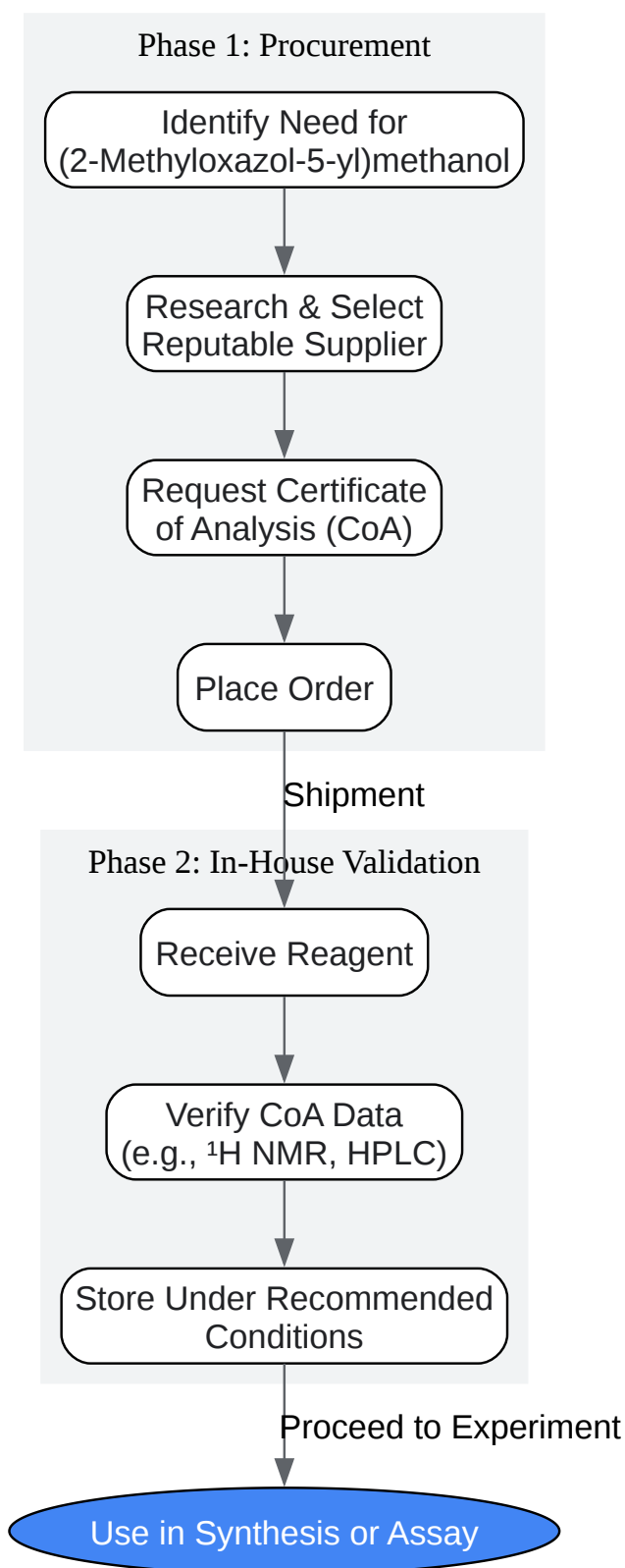
## Quality Control: Ensuring Experimental Validity

The integrity of any chemical synthesis or biological assay is contingent upon the purity of the starting materials. For a building block like **(2-Methyloxazol-5-yl)methanol**, impurities can lead to unwanted side reactions, low yields, and misleading biological data.

Self-Validating Protocols: Trustworthy suppliers validate their products through rigorous quality control. Researchers should always request and scrutinize the CoA, which typically includes:

- Nuclear Magnetic Resonance (NMR) Spectroscopy: Confirms the molecular structure and provides an estimate of purity by identifying characteristic proton and carbon signals.
- High-Performance Liquid Chromatography (HPLC) or LC-MS: Quantifies the purity of the compound by separating it from any impurities. Mass Spectrometry (MS) confirms the molecular weight.

A conceptual workflow for the acquisition and validation of a chemical reagent is illustrated below.



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Caption: Workflow for reagent procurement and validation.

## Application in Synthesis: A Protocol for Chemoselective Etherification

The primary alcohol of **(2-Methyloxazol-5-yl)methanol** is a prime site for chemical modification. A common transformation is etherification, which can be used to link the oxazole moiety to other parts of a target molecule. The following protocol is a representative example of how this building block might be utilized, adapted from established methods for benzyl alcohol etherification.[8]

**Objective:** To synthesize 5-(methoxymethyl)-2-methyloxazole.

**Methodology:** This procedure leverages a chemoselective method that favors the etherification of benzylic-type alcohols.[8]

### Step-by-Step Protocol:

- **Preparation:** In a dry, round-bottom flask under an inert atmosphere (e.g., nitrogen or argon), dissolve **(2-Methyloxazol-5-yl)methanol** (1.0 eq) in anhydrous methanol (serving as both solvent and reagent).
- **Reagent Addition:** Cool the solution to 0 °C in an ice bath. Add 2,4,6-trichloro-1,3,5-triazine (TCT) (1.0 eq) to the solution.
- **Catalysis:** Add dimethyl sulfoxide (DMSO) (1.0 eq) dropwise to the stirred mixture. The addition of DMSO is crucial as it acts as the catalyst for the reaction.[8]
- **Reaction Monitoring:** Allow the reaction to stir at room temperature. Monitor the progress of the reaction by Thin Layer Chromatography (TLC) or LC-MS until the starting material is consumed.
- **Workup:** Upon completion, quench the reaction by adding a saturated aqueous solution of sodium bicarbonate.
- **Extraction:** Extract the aqueous mixture with an organic solvent such as ethyl acetate (3x).
- **Purification:** Combine the organic layers, dry over anhydrous sodium sulfate (Na<sub>2</sub>SO<sub>4</sub>), filter, and concentrate under reduced pressure. Purify the resulting crude product via column

chromatography on silica gel to yield the desired 5-(methoxymethyl)-2-methyloxazole.

- Characterization: Confirm the structure and purity of the final product using NMR and Mass Spectrometry.



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Caption: Experimental workflow for etherification.

## Safety, Handling, and Storage

Proper handling and storage are essential for laboratory safety and maintaining the integrity of the chemical.

- Handling: Handle in accordance with good industrial hygiene and safety practices.[9] Use in a well-ventilated area and avoid breathing vapors.[10] Wear appropriate personal protective equipment (PPE), including safety glasses with side shields, protective gloves, and a lab coat.[9][11]
- Storage: Keep containers tightly closed in a dry, cool, and well-ventilated place.[9] Store at room temperature away from incompatible materials such as strong oxidizing agents.[9][12]
- First Aid:
  - Eye Contact: Immediately flush with plenty of water.[9]
  - Skin Contact: Wash off with soap and water.[9]
  - Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen.[13]
  - Ingestion: Clean mouth with water and consult a physician.[9]

Note: This is a summary. Always consult the full Safety Data Sheet (SDS) provided by the supplier before use.<sup>[9][13]</sup>

## Conclusion

**(2-Methyloxazol-5-yl)methanol** is a readily available and highly versatile building block for chemical synthesis, particularly in the field of drug discovery. By sourcing this reagent from reputable suppliers who provide robust analytical validation and by adhering to established protocols for handling and application, researchers can confidently incorporate this valuable synthon into their discovery workflows, paving the way for the development of novel and complex molecular entities.

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